

# A Technical Guide to High-Precision 3D Metrology: Leveraging the WENZEL LH 65

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LH65.3

Cat. No.: B15574051

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth exploration of the WENZEL LH 65 Coordinate Measuring Machine (CMM) and its applications in high-precision 3D metrology for research, scientific discovery, and drug development. The WENZEL LH 65 offers a robust and versatile platform for obtaining precise three-dimensional measurements, crucial for characterizing complex geometries, ensuring the quality of manufactured components, and enabling advanced research applications.

## Core Capabilities of the WENZEL LH 65

The WENZEL LH 65 is a bridge-type CMM known for its high mechanical accuracy, stability, and flexibility.<sup>[1][2]</sup> It is available in three models—Standard, Premium, and Premium Select—to cater to varying accuracy and performance requirements.<sup>[1][3]</sup> The machine's foundation is a granite structure, which provides excellent thermal stability and long-term precision.<sup>[1][4]</sup> It utilizes pre-stressed, encompassing air bearings on all axes to ensure smooth, wear-free operation.<sup>[3][5]</sup>

The LH 65 is compatible with a range of Renishaw probe systems, including touch-trigger and scanning probes, allowing for both discrete point measurement and continuous surface scanning.<sup>[1][3]</sup> This flexibility makes it suitable for a wide array of applications, from verifying the dimensional accuracy of medical implants to characterizing the intricate features of drug delivery devices.<sup>[6][7]</sup>

## Quantitative Data Summary

The following tables summarize the key technical specifications of the WENZEL LH 65, providing a clear comparison of its capabilities.

Table 1: Measurement Ranges and Physical Dimensions

Specification	Value
X-Axis Measurement Range	650 mm[3]
Y-Axis Measurement Range	700 mm or 1200 mm[3]
Z-Axis Measurement Range	500 mm[3]
Useable Table Surface	1450mm x 850mm or 1900mm x 850mm[3]
Machine Weight	1270 kg or 1780 kg[3]
Permissible Part Weight	500 kg or 700 kg[3]

Table 2: Performance and Accuracy

Specification	Value
Resolution	0.1 $\mu\text{m}$ [3]
Probing Uncertainty (SP25/SP80 Head)	1.4 $\mu\text{m}$ [3]
Volumetric Length Measuring Uncertainty (SP25/80 Head)	1.4 $\mu\text{m}$ + L/350[3]
CNC-Mode Max Velocity (Axial)	400 mm/s[3]
CNC-Mode Max Velocity (Volumetric)	690 mm/s[3]
CNC-Mode Max Acceleration (Axis-Related)	1200 mm/s <sup>2</sup> [3]
CNC-Mode Max Acceleration (Volumetric)	2000 mm/s <sup>2</sup> [3]

Table 3: Environmental and Electrical Requirements

Specification	Value
Operating Temperature	15-30°C[3]
Temperature Range for MPEE	19-21°C[3]
Relative Humidity	40-70%[3]
Electrical Supply	Single-phase AC, 115/230 V $\pm$ 10 %, 50/60 Hz[3]
Compressed Air Supply	6-10 bar[3]

## Experimental Protocols

Detailed methodologies are crucial for ensuring the accuracy and repeatability of measurements. The following protocols outline key experimental procedures using the WENZEL LH 65 for applications relevant to research and drug development.

### Protocol 1: Dimensional Verification of a Medical Implant

Objective: To accurately measure the critical dimensions and geometric tolerances of a patient-specific medical implant, such as a cranial plate or joint replacement component.

Methodology:

- Preparation:
  - Ensure the WENZEL LH 65 is calibrated according to standard procedures.
  - Clean the medical implant to be measured, removing any contaminants that could affect measurement accuracy.
  - Securely fixture the implant on the CMM table to prevent any movement during measurement.
- Programming:
  - Import the CAD model of the implant into the measurement software.

- Define a coordinate system on the implant that aligns with the design specifications.
- Create a measurement plan that includes all critical dimensions, geometric dimensioning and tolerancing (GD&T) callouts, and surface profile measurements.
- Select the appropriate probe and stylus combination for the features to be measured. A scanning probe like the Renishaw SP25M is ideal for capturing detailed surface data.
- Execution:
  - Run the measurement program in CNC mode.
  - The CMM will automatically touch the probe to various points on the implant's surface to collect 3D coordinate data.
  - For surface profiles, the scanning probe will drag along the surface to collect a high-density point cloud.
- Analysis:
  - The software compares the collected measurement data to the nominal CAD model.
  - Generate a color map to visualize deviations from the design specifications.
  - Produce a detailed inspection report that includes all measured dimensions, GD&T results, and a pass/fail analysis based on the specified tolerances.

## Protocol 2: Characterization of a Drug Delivery Device

Objective: To measure the critical dimensions and surface roughness of a microneedle array for a transdermal drug delivery device.

Methodology:

- Preparation:
  - Calibrate the WENZEL LH 65 and the selected high-resolution probe.

- Mount the microneedle array on a suitable fixture under a microscope to ensure proper orientation.
- Secure the fixture to the CMM table.
- Programming:
  - Develop a measurement routine to measure the height, diameter, and spacing of the microneedles.
  - Define a scanning path to measure the surface roughness of the needle shafts and the base of the array. A non-contact sensor or a high-precision contact probe with a small stylus radius is recommended.
- Execution:
  - Execute the measurement program.
  - The CMM will precisely move the probe to each microneedle to measure its geometry.
  - The probe will then scan the designated areas to capture surface roughness data.
- Analysis:
  - Analyze the dimensional data to ensure it meets the design specifications for effective skin penetration.
  - Calculate the surface roughness parameters (e.g., Ra, Rz) to assess the quality of the micro-fabrication process.
  - Generate a comprehensive report detailing the dimensional and surface characteristics of the microneedle array.

## Protocol 3: Quality Control of Micropipettes

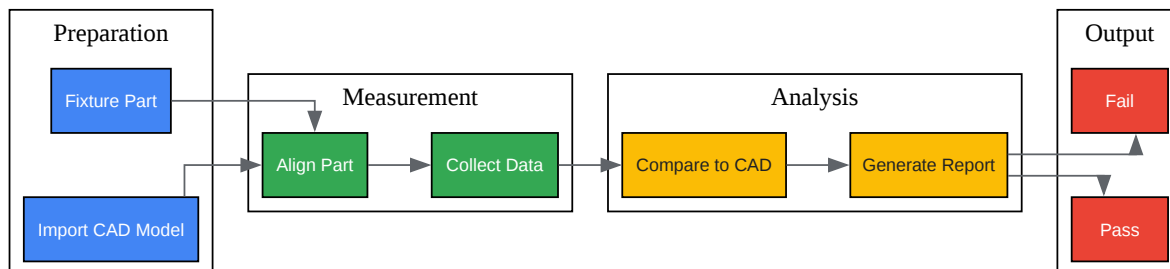
Objective: To verify the volumetric accuracy of a batch of micropipettes through precise dimensional measurement of the piston and barrel components.

**Methodology:**

- Preparation:
  - Ensure the WENZEL LH 65 is in a temperature-controlled environment.
  - Create fixtures to hold the micropipette pistons and barrels in a repeatable orientation.
  - Select a high-accuracy touch-trigger probe with a small stylus.
- Programming:
  - Create a measurement program to determine the diameter of the piston and the inner diameter of the barrel at multiple points along their length.
  - The program should also measure the straightness of the piston and the cylindricity of the barrel.
- Execution:
  - Mount a piston in the fixture and run the measurement program.
  - Repeat the measurement for a statistically significant sample of pistons from the batch.
  - Mount a barrel in the fixture and run the corresponding measurement program.
  - Repeat for a representative sample of barrels.
- Analysis:
  - Calculate the average diameter and the variation in diameter for both the pistons and barrels.
  - Use the dimensional data to calculate the theoretical displacement volume and its uncertainty.
  - Compare the calculated volumes to the nominal specifications to determine if the components meet the required tolerances for accurate liquid delivery.

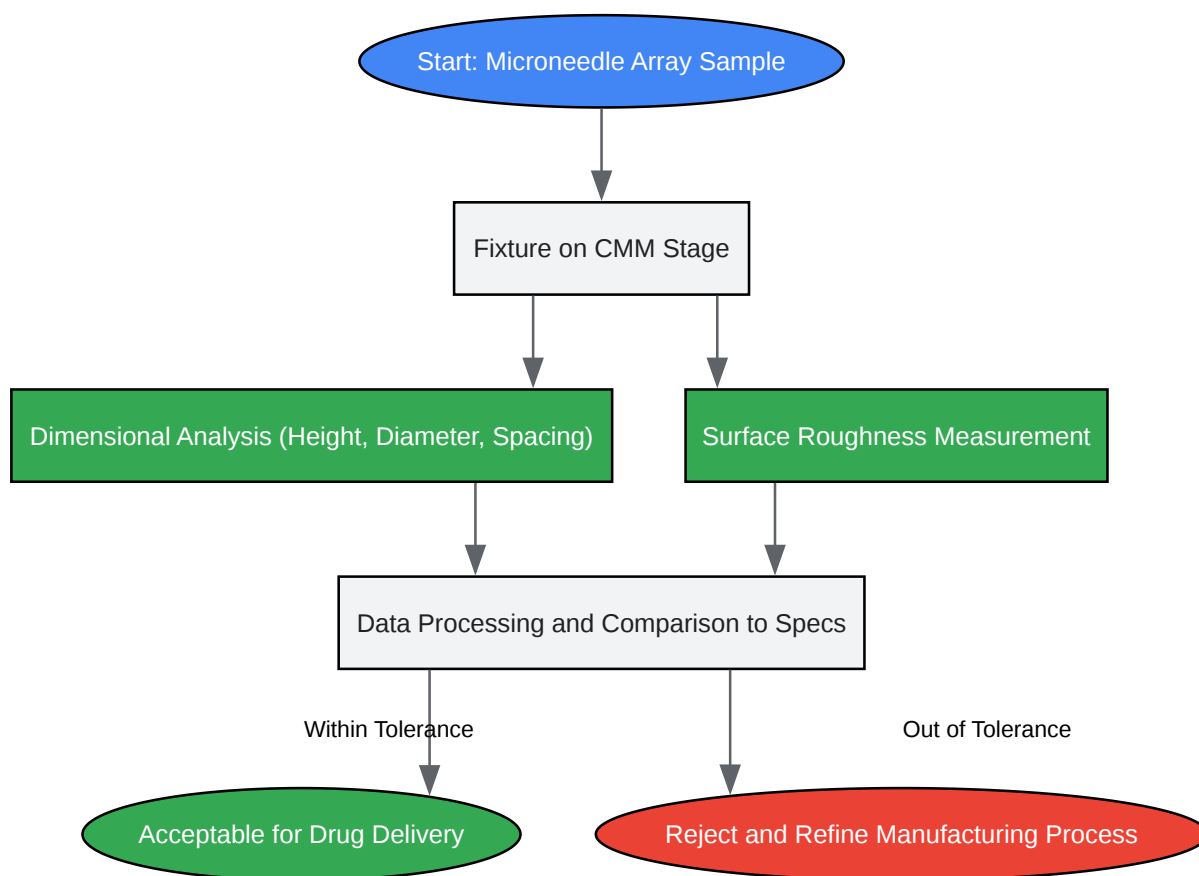
## Visualizations

The following diagrams illustrate key workflows and logical relationships in high-precision 3D metrology.



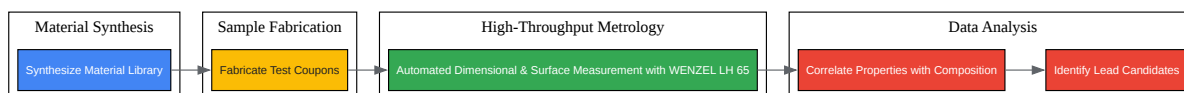
[Click to download full resolution via product page](#)

General 3D Metrology Workflow



[Click to download full resolution via product page](#)

### Drug Delivery Device Characterization Workflow



[Click to download full resolution via product page](#)

### High-Throughput Screening Workflow for Materials Research

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. pubs.acs.org [pubs.acs.org]
- 2. th-luebeck.de [th-luebeck.de]
- 3. mdpi.com [mdpi.com]
- 4. "Surface Roughness Measurement: Precision Control with Coordinate Measuring Machines (CMM)" | GEATOP [geatop.it]
- 5. researchgate.net [researchgate.net]
- 6. sartorius.com [sartorius.com]
- 7. sv-jme.eu [sv-jme.eu]
- To cite this document: BenchChem. [A Technical Guide to High-Precision 3D Metrology: Leveraging the WENZEL LH 65]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15574051#introduction-to-high-precision-3d-metrology-with-wenzel-lh-65]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)